

Application Note: 5-Aminopyrazoles as Privileged Enzyme Inhibitors

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Compound of Interest

Compound Name: 5-Amino-4-cyano-1-ethoxycarbonylpyrazole

CAS No.: 220131-58-8

Cat. No.: B11660053

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Introduction & Mechanistic Rationale

The 5-aminopyrazole (5AP) scaffold has emerged as a highly versatile and privileged chemotype in medicinal chemistry, primarily due to its profound efficacy as an enzyme inhibitor[1]. 5APs are extensively utilized in the development of targeted therapeutics across oncology, inflammation, and infectious diseases, with a predominant focus on kinase inhibition[2]. Notable clinical successes include Pirtobrutinib, a reversible Bruton's tyrosine kinase (BTK) inhibitor approved for mantle cell lymphoma, and various candidates targeting cyclin-dependent kinases (CDKs) and p38 mitogen-activated protein kinases (MAPK)[1][2].

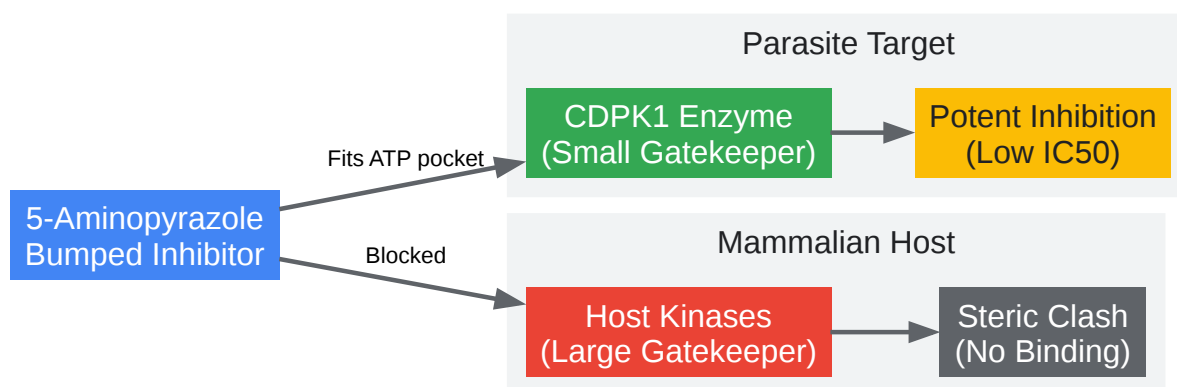
The Structural Basis of Kinase Inhibition

The potency of 5-aminopyrazoles stems from their ability to act as bioisosteres of the adenine ring of adenosine triphosphate (ATP). The pyrazole core, coupled with the exocyclic 5-amino group, forms a highly stable bidentate hydrogen bond donor-acceptor network with the peptide backbone of the kinase hinge region[2].

The "Bumped Kinase Inhibitor" (BKI) Paradigm

A groundbreaking application of 5APs—specifically 5-aminopyrazole-4-carboxamide (AC) derivatives—is their use as Bumped Kinase Inhibitors (BKIs) against apicomplexan parasites like *Toxoplasma gondii* and *Cryptosporidium parvum*[3][4].

The rational design of BKIs relies on a structural anomaly in the ATP-binding pocket. Parasitic calcium-dependent protein kinases (e.g., TgCDPK1 and CpCDPK1) possess a uniquely small "gatekeeper" amino acid residue (such as glycine or threonine)[3]. By engineering a bulky substituent (the "bump") onto the 5AP scaffold, the inhibitor perfectly occupies the enlarged parasitic ATP pocket. Conversely, mammalian host kinases (e.g., human Src) feature large gatekeeper residues (like methionine or leucine), which sterically clash with the bumped 5AP, preventing binding and ensuring exceptional drug selectivity[3][5].



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Caption: Logical relationship of 5-aminopyrazole Bumped Kinase Inhibitors achieving parasitic selectivity.

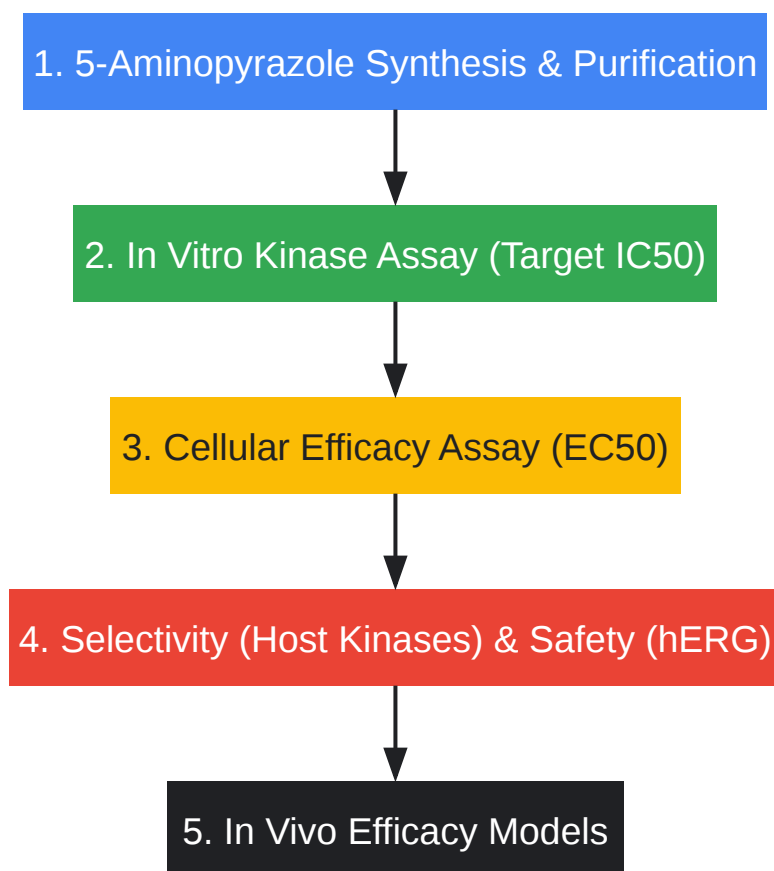
Quantitative Data: Efficacy & Selectivity Profiles

The following table summarizes the in vitro bioactivity and selectivity of selected 5-aminopyrazole derivatives against various target enzymes and cellular models.

Compound Class / Scaffold	Target Enzyme / Pathway	Enzyme IC ₅₀	Cellular EC ₅₀ / IC ₅₀	Host Selectivity / Safety	Reference
5-Aminopyrazole-4-carboxamides (AC-BKIs)	T. gondii CDPK1 (TgCDPK1)	1 – 11 nM	45 – 271 nM (T. gondii proliferation)	Human Src IC ₅₀ > 10 µM	[3]
5-Aminopyrazole-4-carboxamides (AC-BKIs)	C. parvum CDPK1 (CpCDPK1)	< 10 nM	≤ 1 µM (C. parvum growth)	hERG EC ₅₀ > 20–30 µM	[4][5]
Pirtobrutinib (Approved Drug)	Bruton's Tyrosine Kinase (BTK)	< 10 nM	N/A (Mantle Cell Lymphoma)	Highly selective over off-target kinases	[1][2]
N1-substituted 5APs (Compounds 3b, 3c)	Platelet ROS Production	113 – 139 µM	N/A	Low toxicity to healthy fibroblasts	[1][2]

Experimental Workflows & Methodologies

To ensure robust, reproducible, and self-validating data when screening 5-aminopyrazoles, the experimental pipeline must integrate biochemical target validation with cellular efficacy and safety counter-screens.



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Caption: Step-by-step experimental workflow for the evaluation of 5-aminopyrazole enzyme inhibitors.

Protocol A: In Vitro Kinase Inhibition Assay (Luminescence-Based ATP Depletion)

This protocol describes the evaluation of 5APs against target kinases (e.g., CDPK1 or p38 MAPK) using a luminescent ATP-detection system.

Self-Validation System: Every assay plate must include a 100% activity control (DMSO vehicle), a 0% activity control (no enzyme), and a reference inhibitor (e.g., Staurosporine). Assay robustness is validated by calculating the Z'-factor; a $Z' > 0.5$ is required for data acceptance.

- **Reagent Preparation:** Prepare the kinase buffer containing 40 mM Tris-HCl (pH 7.5), 20 mM $MgCl_2$, 0.1 mg/mL BSA, and 2 mM DTT.

- Causality: MgCl_2 is an essential cofactor for ATP binding. DTT maintains a reducing environment, preventing the oxidation of critical cysteine residues in the enzyme's active site, which could otherwise cause false-positive allosteric inhibition.
- Compound Dilution: Serially dilute the 5AP inhibitors in 100% DMSO, then perform an intermediate dilution in kinase buffer.
 - Causality: The final DMSO concentration in the assay must be kept strictly $\leq 1\%$. Higher concentrations of organic solvents can denature the kinase, artificially lowering the IC_{50} .
- Enzyme-Inhibitor Pre-incubation: Add the target kinase to the assay plate wells containing the diluted 5AP inhibitors. Incubate at room temperature for 30 minutes.
 - Causality: 5-aminopyrazoles often exhibit slow-binding kinetics. Pre-incubation allows the inhibitor-enzyme complex to reach thermodynamic equilibrium prior to the introduction of the competing substrate.
- Reaction Initiation: Add the substrate peptide and ATP to initiate the reaction. Crucial: The ATP concentration must be set precisely at its apparent Michaelis constant (K_m) for the specific kinase.
 - Causality: Because 5APs are ATP-competitive inhibitors, using ATP at K_m maximizes assay sensitivity to competitive binding while maintaining a sufficient signal-to-noise ratio. Using saturating ATP would outcompete the inhibitor, artificially inflating the IC_{50} .
- Detection: After the designated reaction time (e.g., 60 minutes), add the luminescent ATP detection reagent to halt the kinase activity and generate a luminescent signal proportional to the remaining unconsumed ATP. Calculate the IC_{50} using a 4-parameter logistic non-linear regression model.

Protocol B: Cellular Efficacy & Viability Assay (MTT Method)

To confirm that the biochemical inhibition translates to cellular efficacy (e.g., preventing parasite proliferation or inhibiting cancer cell growth), a cell viability assay is employed^[1].

- **Cell Seeding:** Seed the target cells (e.g., host cells infected with *T. gondii* or cancer cell lines like HepG2) in 96-well plates at a density of 1×10^4 cells/well. Incubate for 24 hours at 37°C in a 5% CO₂ atmosphere.
- **Compound Treatment:** Treat the cells with varying concentrations of the 5AP derivatives. Include a DMSO vehicle control (maximum 0.5% final concentration). Incubate for 48–72 hours.
- **MTT Addition:** Add 20 µL of a 5 mg/mL MTT solution in PBS to each well. Incubate for 4 hours.
 - **Causality:** MTT is a yellow tetrazolium salt. Viable cells possess active mitochondrial succinate dehydrogenases that cleave the tetrazolium ring, reducing MTT to insoluble purple formazan crystals. This directly correlates the metabolic activity to the number of viable cells.
- **Formazan Solubilization & Measurement:** Carefully remove the culture medium and add 100 µL of DMSO to dissolve the formazan crystals. Measure absorbance at 570 nm using a microplate reader.

Safety and Selectivity Profiling

A critical hurdle in kinase inhibitor development is off-target toxicity. Because the ATP-binding pocket is highly conserved across the human kinome (over 500 kinases), 5AP derivatives must undergo rigorous counter-screening[3].

- **Host Kinase Counter-Screening:** Lead 5AP compounds must be tested against a panel of mammalian kinases (e.g., human Src). Successful BKI candidates typically exhibit an IC₅₀ > 10 µM against human kinases, ensuring a wide therapeutic window[3].
- **Cardiotoxicity (hERG) Screening:** Early iterations of 5AP-based BKIs exhibited potential cardiotoxicity[4]. Therefore, evaluating the inhibition of the human Ether-à-go-go-Related Gene (hERG) potassium channel is mandatory. Optimized 5-aminopyrazole-4-carboxamides demonstrate hERG EC₅₀ values > 20–30 µM, indicating a safe cardiac profile suitable for advancing to in vivo models[5].

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